

# Technical Support Center: 3-methoxy-N,N-diphenylbenzamide Synthesis

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## Compound of Interest

Compound Name: 3-methoxy-N,N-diphenylbenzamide

Cat. No.: B4610285

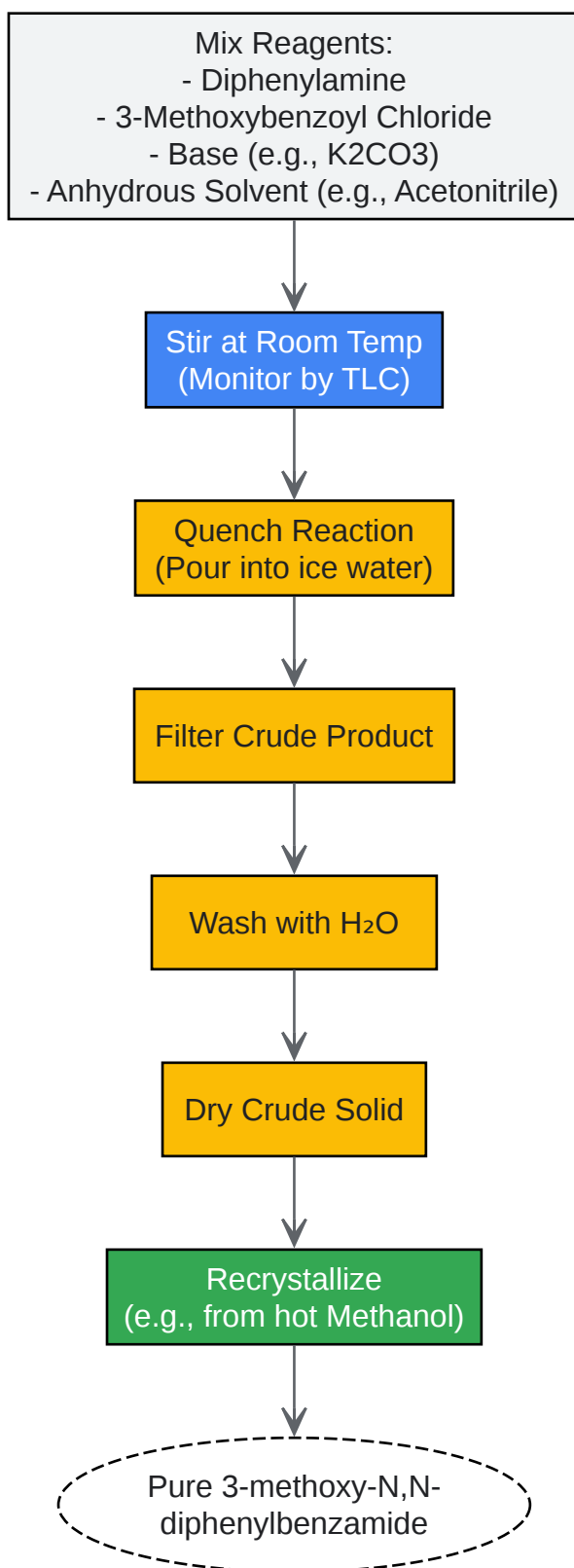
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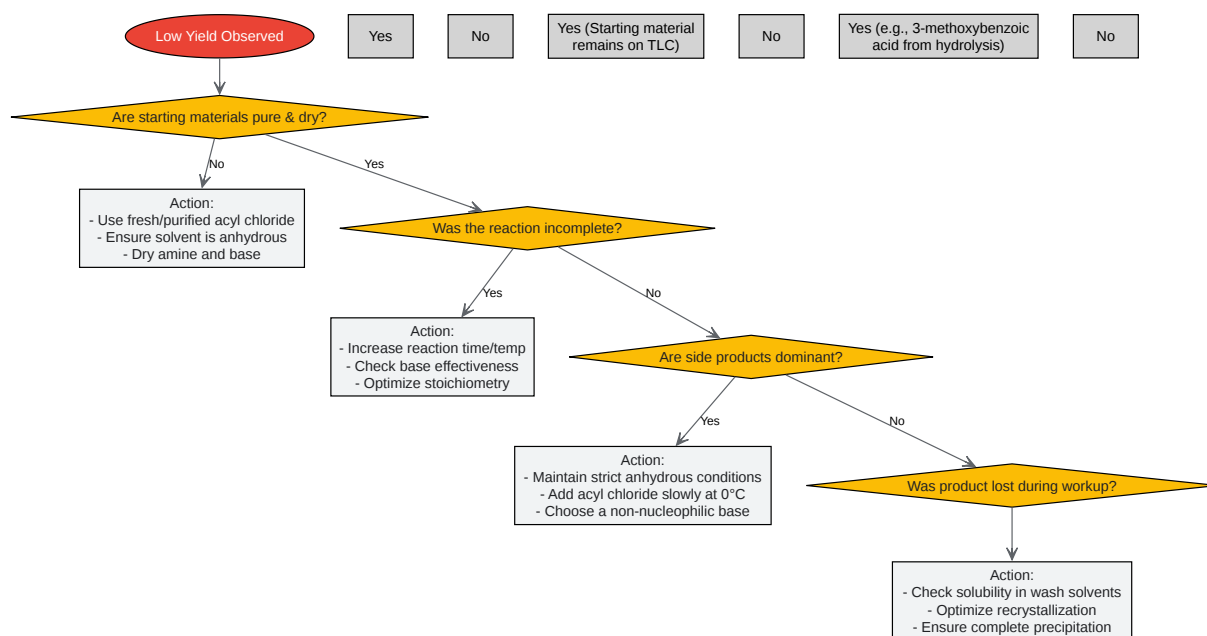
Welcome to the technical support center for the synthesis of **3-methoxy-N,N-diphenylbenzamide**. This guide is designed for researchers, scientists, and drug development professionals to troubleshoot and optimize their synthetic protocols.

## Frequently Asked Questions (FAQs)

### Q1: What is the general reaction scheme and workflow for this synthesis?

The synthesis of **3-methoxy-N,N-diphenylbenzamide** is typically achieved via a nucleophilic acyl substitution, specifically a Schotten-Baumann reaction, between 3-methoxybenzoyl chloride and diphenylamine.<sup>[1][2][3]</sup> A base is used to neutralize the hydrochloric acid byproduct, driving the reaction to completion.<sup>[3][4]</sup>





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## References

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